

# 4'-Bromochalcone: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 4'-Bromochalcone

Cat. No.: B182549

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4'-Bromochalcone**, a synthetic chalcone derivative with significant potential in medicinal chemistry and drug development. This document details its chemical and physical properties, synthesis protocols, and biological activities, with a focus on its anticancer mechanisms.

## Core Data Summary

Quantitative data for **4'-Bromochalcone** is summarized in the tables below for easy reference and comparison.

Table 1: Chemical Identifiers and Molecular Properties

Parameter	Value	Reference
CAS Number	2403-27-2	
Molecular Formula	C <sub>15</sub> H <sub>11</sub> BrO	
Molecular Weight	287.15 g/mol	
Appearance	Yellow crystalline solid	[1]

Table 2: Physicochemical Properties

Property	Value
Melting Point	85-87 °C
Solubility	Soluble in organic solvents (e.g., ethanol, dichloromethane); Insoluble in water.[1]
logP	5.317

## Synthesis of 4'-Bromochalcone

**4'-Bromochalcone** is typically synthesized via a Claisen-Schmidt condensation reaction between 4-bromoacetophenone and benzaldehyde in the presence of a base catalyst. Below are protocols for both conventional and microwave-assisted synthesis.

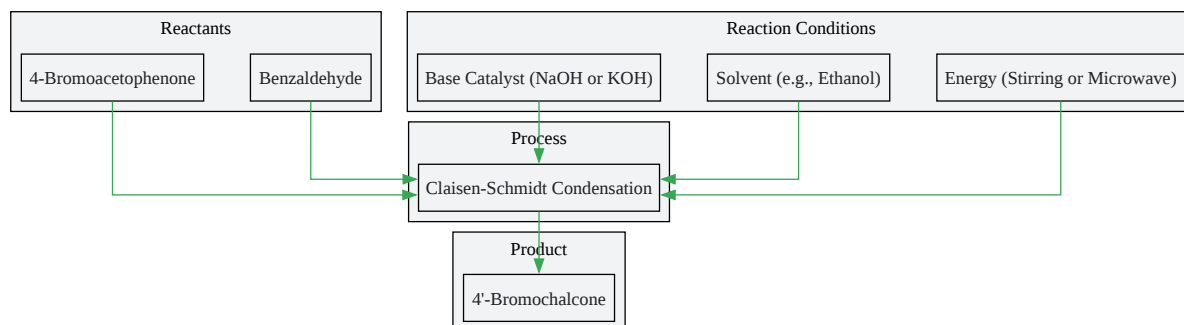
### Experimental Protocol: Conventional Synthesis

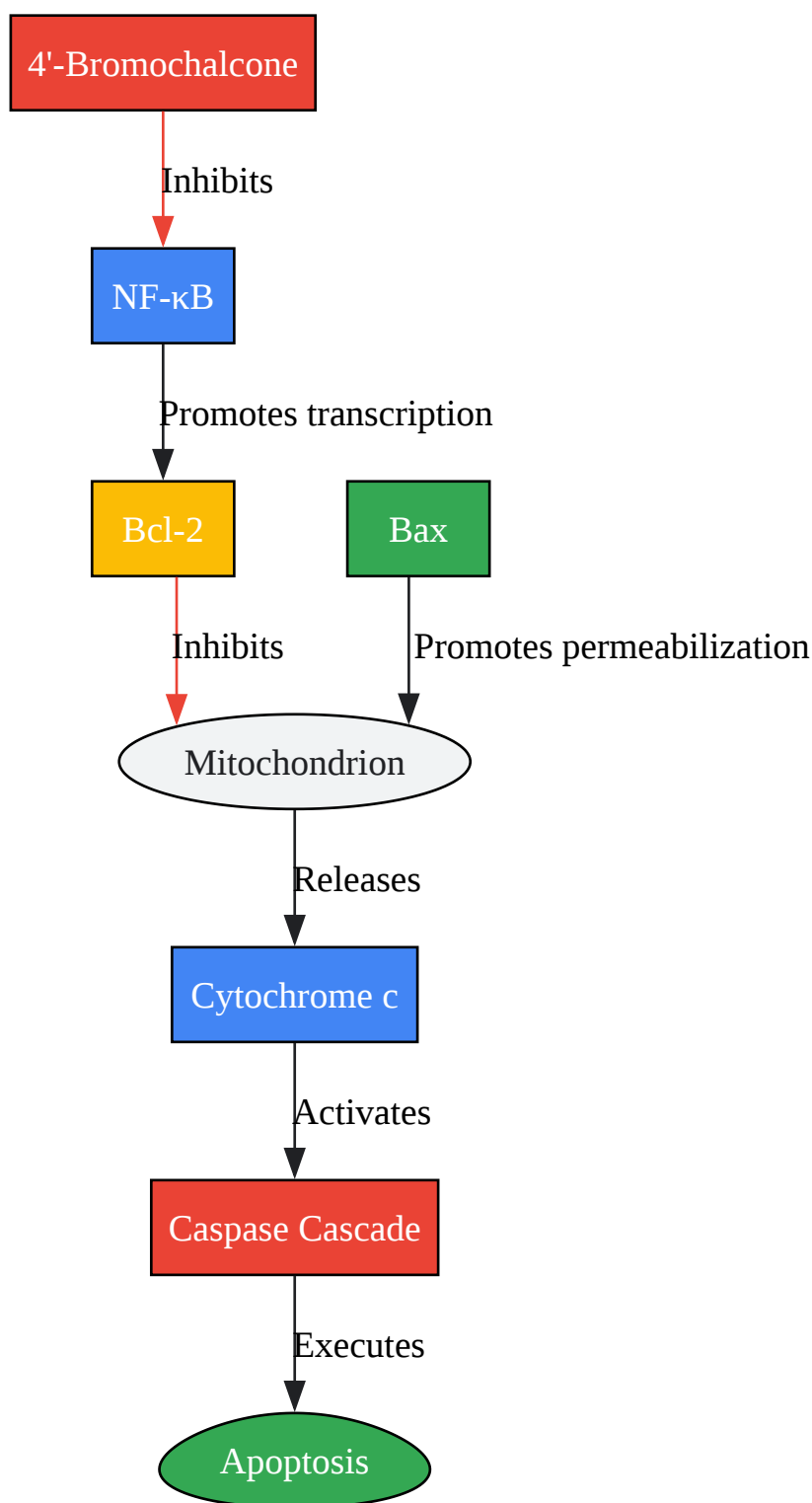
- **Reaction Setup:** In a round-bottom flask, dissolve 4-bromoacetophenone (1 equivalent) in ethanol.
- **Addition of Reagents:** To the stirred solution, add benzaldehyde (1 equivalent).
- **Catalysis:** Slowly add an aqueous solution of sodium hydroxide (NaOH) or potassium hydroxide (KOH) to the mixture.
- **Reaction:** Continue stirring the mixture at room temperature for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Isolation:** Once the reaction is complete, pour the mixture into cold water and acidify with dilute HCl to precipitate the product.
- **Purification:** Filter the crude product, wash with water until the filtrate is neutral, and then dry. The product can be further purified by recrystallization from a suitable solvent like ethanol.

### Experimental Protocol: Microwave-Assisted Synthesis

- **Reaction Setup:** In a microwave-safe vessel, combine 4-bromoacetophenone (1 equivalent) and benzaldehyde (1 equivalent) in a minimal amount of a suitable solvent (e.g., ethanol).

- Catalysis: Add a catalytic amount of a solid base, such as NaOH or KOH.
- Irradiation: Place the vessel in a microwave reactor and irradiate at a specified power and time (e.g., 100-300 W for 1-5 minutes).
- Workup: After cooling, add water to the reaction mixture and collect the precipitated product by filtration.
- Purification: Wash the solid with water and recrystallize from an appropriate solvent to obtain pure **4'-Bromochalcone**.





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## References

- 1. Buy 4-Bromochalcone (EVT-3159223) | 22966-09-2 [evitachem.com]
- To cite this document: BenchChem. [4'-Bromochalcone: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b182549#4-bromochalcone-cas-number-and-molecular-weight]

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